

# N-Methylacetamide-d7: A Comprehensive Technical Guide to Safe Handling for Researchers

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## Compound of Interest

Compound Name: *N-Methylacetamide-d7*

Cat. No.: *B1611707*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling procedures, and experimental considerations for **N-Methylacetamide-d7** (CAS No. 3669-74-7). This deuterated analog of N-Methylacetamide is increasingly utilized in pharmaceutical research and development, particularly in metabolic studies and as an internal standard in analytical chemistry. Adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

## Compound Identification and Properties

**N-Methylacetamide-d7** is a stable, non-radioactive isotopic analog of N-Methylacetamide. The replacement of hydrogen atoms with deuterium can alter the metabolic fate of the molecule, a phenomenon known as the kinetic isotope effect, making it a valuable tool in drug metabolism and pharmacokinetic (DMPK) studies.<sup>[1]</sup>

## Chemical and Physical Properties

The physical and chemical properties of **N-Methylacetamide-d7** are largely similar to its non-deuterated counterpart. The primary difference lies in its molecular weight due to the presence of seven deuterium atoms.

Property	Value	Source
CAS Number	3669-74-7	[2][3][4]
Molecular Formula	C <sub>3</sub> D <sub>7</sub> NO	[4]
Molecular Weight	80.14 g/mol	
Appearance	Colorless solid or liquid	
Melting Point	26-28 °C	
Boiling Point	204-206 °C	
Density	1.05 g/mL at 25 °C	
Flash Point	108.3 °C (closed cup)	
Isotopic Purity	Typically ≥98 atom % D	
Solubility	Soluble in water	

## Safety and Hazard Information

**N-Methylacetamide-d7** is classified as a hazardous substance. The safety profile is extrapolated from its non-deuterated form, N-Methylacetamide.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Reproductive Toxicity	1B	H360D: May damage the unborn child

Source: Sigma-Aldrich

## GHS Label Elements

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS08 (Health Hazard)	Danger	H360D: May damage the unborn child	P201, P202, P280, P308+P313, P405, P501

Source: Sigma-Aldrich

A detailed explanation of the precautionary statements can be found in the handling and storage section of this guide.

## Toxicological Data (for N-Methylacetamide, CAS 79-16-3)

While specific toxicological studies on the deuterated form are limited, the data for N-Methylacetamide provides a strong basis for risk assessment.

Toxicity Metric	Value	Species	Route
LD50	5 g/kg	Rat	Oral

Source: Thermo Fisher Scientific, Cole-Parmer

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation and may be harmful if absorbed through the skin.
- Ingestion: May cause gastrointestinal irritation.
- Inhalation: May cause respiratory tract irritation.
- Chronic Effects: May damage the unborn child.

## Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the chemical and isotopic purity of **N-Methylacetamide-d7** and to ensure the safety of personnel.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.
Respiratory Protection	Use in a well-ventilated area. If exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Sources: Cole-Parmer, Fisher Scientific

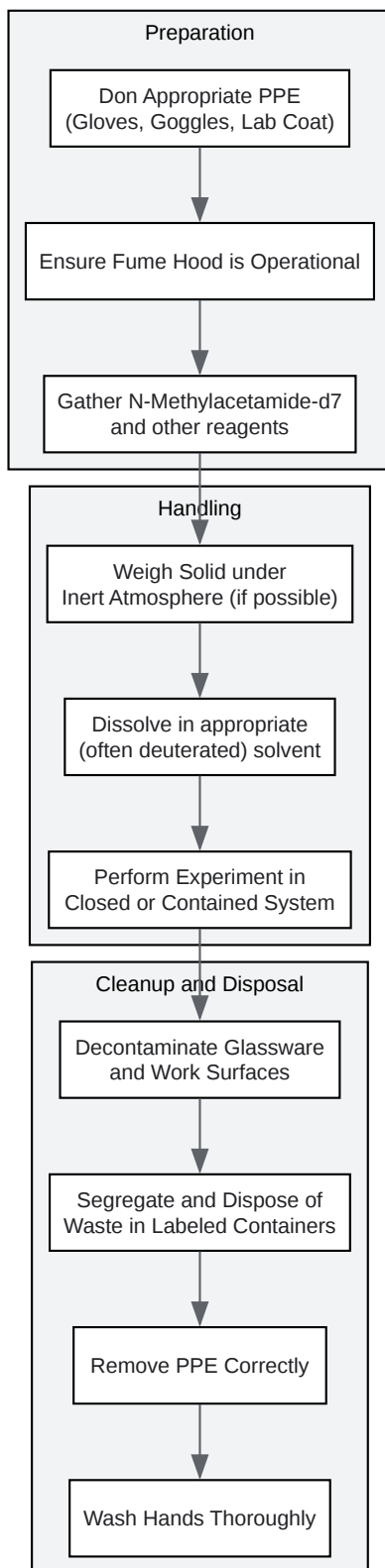
## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Facilities should be equipped with an eyewash station and a safety shower.

## Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.

The following diagram illustrates a general workflow for the safe handling of **N-Methylacetamide-d7** in a laboratory setting.



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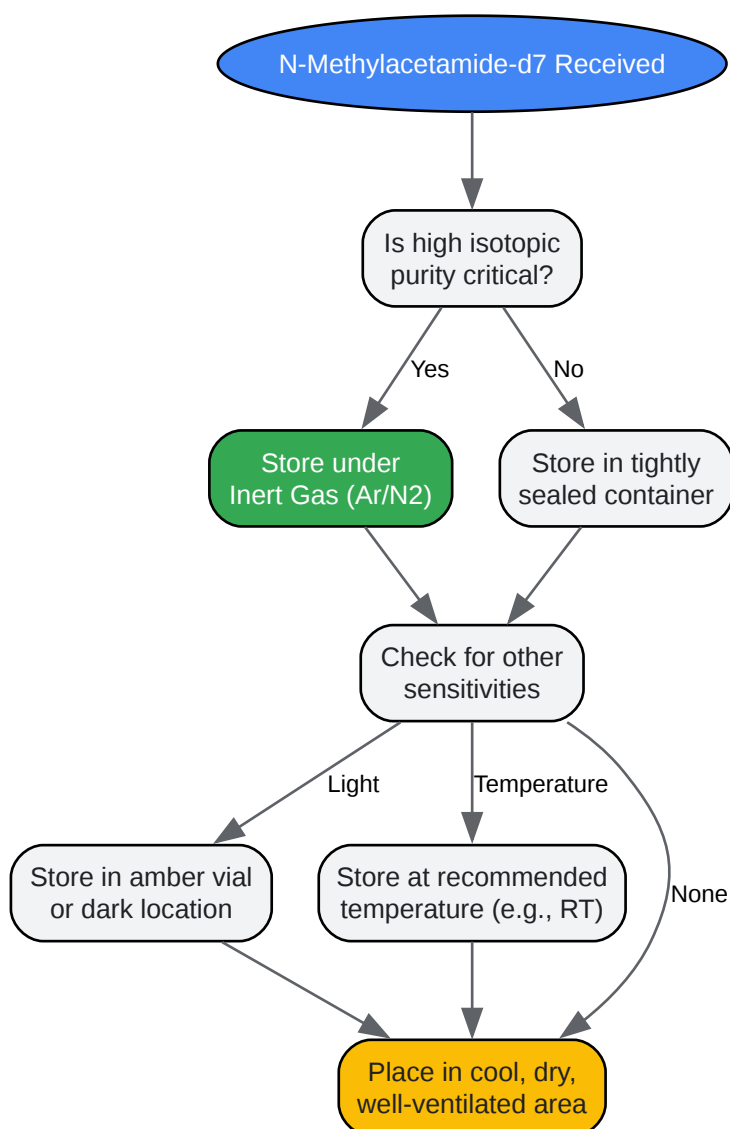
*General laboratory workflow for handling **N-Methylacetamide-d7**.*

## Storage Recommendations

Deuterated compounds are susceptible to isotopic exchange with atmospheric moisture. Therefore, stringent storage conditions are necessary.

- Container: Keep the container tightly closed.
- Atmosphere: Store under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent H-D exchange and maintain isotopic purity.
- Location: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Temperature: Store at room temperature as recommended by suppliers, unless otherwise specified.

The decision-making process for appropriate storage is outlined in the diagram below.



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*Decision tree for the proper storage of **N-Methylacetamide-d7**.*

## Accidental Release and First Aid Measures

### Accidental Release

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For solids, sweep up and place into a suitable container for disposal.

- Avoid creating dust.
- For liquids, absorb with an inert material and place in a chemical waste container.
- Prevent entry into drains and waterways.

## First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water while removing contaminated clothing. Seek medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

## Experimental Protocols and Considerations

While specific experimental protocols are highly dependent on the research application, the following are general methodological considerations when using **N-Methylacetamide-d7**.

### Use as an Internal Standard in Mass Spectrometry

Objective: To accurately quantify the non-deuterated N-Methylacetamide or another analyte in a biological matrix.

Methodology:

- Stock Solution Preparation: Accurately weigh a small amount of **N-Methylacetamide-d7** and dissolve it in a suitable solvent (e.g., methanol, acetonitrile) to prepare a stock solution of known concentration.
- Working Solution Preparation: Dilute the stock solution to create a working internal standard solution.



- **Sample Preparation:** Spike a known volume of the internal standard working solution into all samples, calibration standards, and quality control samples.
- **Extraction:** Perform the sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- **LC-MS/MS Analysis:** Analyze the extracted samples using a suitable LC-MS/MS method. Monitor the specific mass transitions for both the analyte and **N-Methylacetamide-d7**.
- **Quantification:** Calculate the analyte concentration by determining the peak area ratio of the analyte to the internal standard.

## In Vitro Metabolic Stability Assay

**Objective:** To assess the rate of metabolism of a test compound in the presence of liver microsomes, using **N-Methylacetamide-d7** as a potential reference compound or for other purposes within the study.

**Methodology:**

- **Reagent Preparation:** Prepare incubation mixtures containing liver microsomes, NADPH regenerating system, and buffer.
- **Incubation:** Pre-warm the incubation mixtures at 37°C. Initiate the reaction by adding the test compound (and **N-Methylacetamide-d7** if it is part of the experimental design).
- **Time Points:** Aliquots are taken at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- **Reaction Quenching:** Stop the reaction at each time point by adding a cold organic solvent (e.g., acetonitrile), which may contain the internal standard for analysis.
- **Sample Processing:** Centrifuge the samples to precipitate proteins.
- **Analysis:** Analyze the supernatant by LC-MS/MS to measure the disappearance of the parent compound over time.

## Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.
- Chemical waste should be handled by a licensed disposal company.
- Do not dispose of down the drain or into the environment.

This guide is intended to provide comprehensive safety and handling information for **N-Methylacetamide-d7**. It is imperative that all users consult the specific Safety Data Sheet provided by their supplier and conduct a thorough risk assessment before commencing any experimental work.

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## References

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